

Standard Operating Procedure: Disposal of Azane;boric acid;octahydrate

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Compound of Interest

Compound Name: Azane;boric acid;octahydrate

Cat. No.: B8251943

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Document Control: Chemical Safety & Logistics | Role: Senior Application Scientist

Executive Summary & Chemical Identification

Immediate Action Required: Treat this substance as a Reprotoxic Inorganic Salt.

The chemical designation "**Azane;boric acid;octahydrate**" is a systematic IUPAC string often generated by automated inventory systems. It refers to a complex salt of ammonia and boric acid. In practical laboratory terms, this is Ammonium Pentaborate Octahydrate (or a stoichiometric equivalent Ammonium Borate).

- Systematic Name: Azane (Ammonia) + Boric Acid + Water
- Common Name: Ammonium Pentaborate Octahydrate^[1]
- Chemical Formula:

(or expressed as

)

- Primary Hazards:
 - Reproductive Toxicity: Borates are classified as Category 1B (May damage fertility or the unborn child).[2]
 - Acute Respiratory Irritation: Releases Ammonia gas () if exposed to alkaline conditions ($\text{pH} > 9$) or heat.
 - Environmental Phytotoxicity: Boron is highly toxic to plant life; do not drain dispose.

Technical Safety Data (E-E-A-T)

To ensure safe handling, you must understand the chemical behavior driving these protocols. This is not just "waste"; it is a dynamic equilibrium system.

The Equilibrium Hazard

The compound exists in equilibrium. Stability depends on pH.

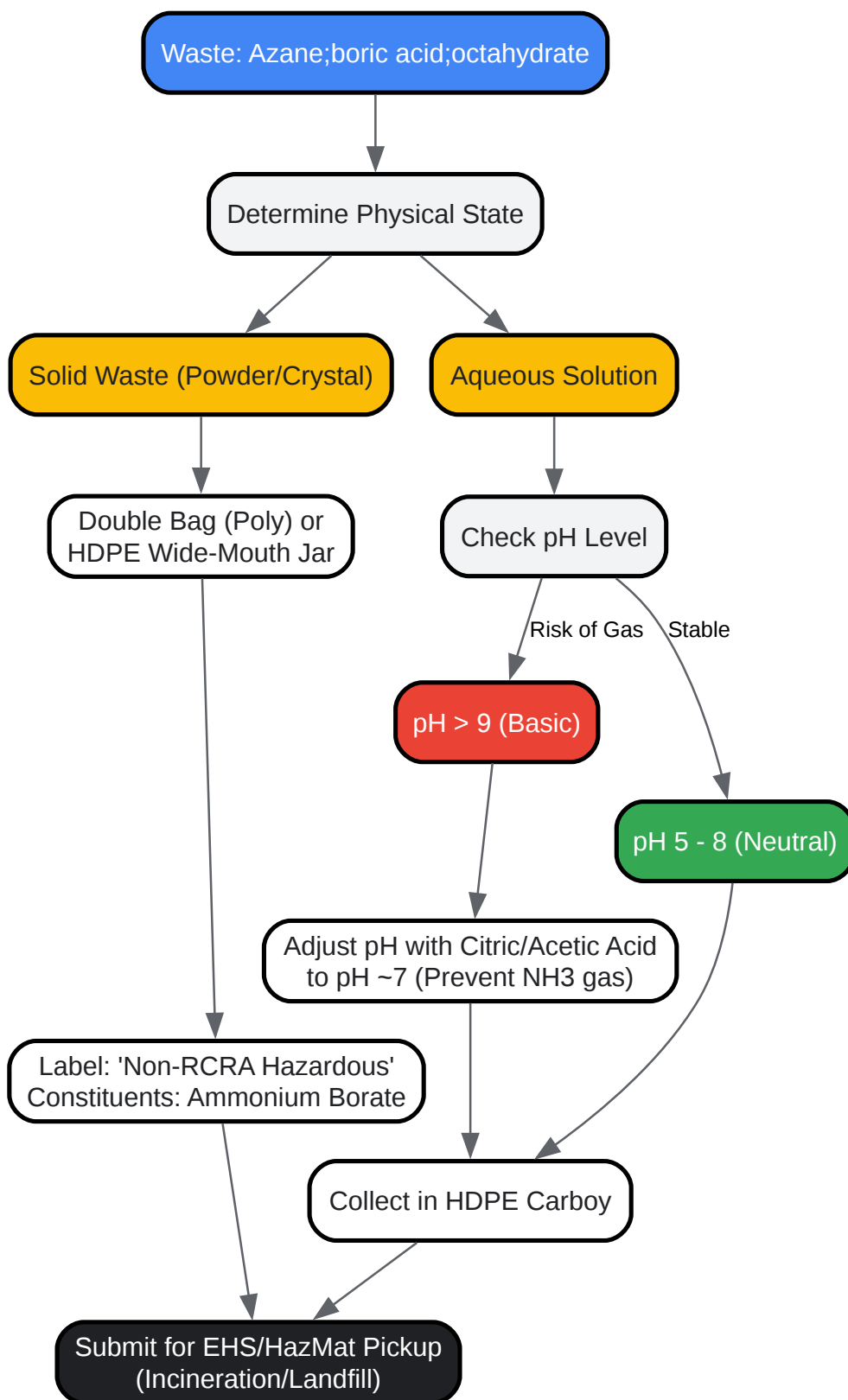
- Acidic/Neutral Conditions: The ammonia is "locked" as the ammonium ion (). The salt is stable.
- Basic Conditions ($\text{pH} > 9.25$): The equilibrium shifts right. Toxic ammonia gas is released.
- Implication: Never mix this waste with bases (e.g., Sodium Hydroxide, Bleach) during disposal.

Physical & Chemical Properties Table

Property	Specification	Operational Relevance
Physical State	White Crystalline Solid	Dust inhalation risk.[1][3][4] Use N95 or P100 respiratory protection.
Solubility	~9.5 g/100mL (20°C)	Highly water-soluble. Spills will spread quickly if wet.
pH (Aqueous)	~8.0 - 8.5	Slightly basic. Generally stable but close to the ammonia release threshold.
Incompatibilities	Strong Oxidizers, Strong Bases	DO NOT MIX WITH BLEACH (Forms chloramines).
RCRA Status	Not P or U listed (US)	Usually "State Regulated" or "Non-RCRA Hazardous" due to Boron.

Disposal Decision Logic & Workflow

The following diagram outlines the decision-making process for disposing of this specific compound.



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Figure 1: Decision logic for Ammonium Borate disposal ensuring pH stability and containment.

Step-by-Step Disposal Protocols

Scenario A: Solid Waste (Preferred)

Best practice is to keep the waste solid to minimize volume and disposal costs.

- PPE: Wear Nitrile gloves, safety goggles, and a lab coat. If creating dust, wear an N95 respirator.
- Container: Use a wide-mouth HDPE (High-Density Polyethylene) jar or double-bag in thick (6-mil) polyethylene bags.
- Labeling:
 - Primary Name: Ammonium Pentaborate Octahydrate.[1]
 - Hazards: "Toxic to Reproduction", "Irritant".
 - Waste Code: Check local regulations (often "Non-RCRA Hazardous" in the US, but "Special Waste" in California/EU).
- Storage: Store in a cool, dry cabinet away from strong bases (like Sodium Hydroxide) until pickup.

Scenario B: Liquid Waste (Solutions)

If the material is already dissolved (e.g., leftover buffer).

- pH Verification: Dip a pH strip into the waste solution.
 - If pH is > 9: Slowly add dilute Citric Acid or Acetic Acid until pH is between 6 and 8.
Reason: This converts volatile Ammonia () back into stable Ammonium ().
- Collection: Pour into a chemically compatible carboy (HDPE or Glass).

- No Drain Disposal: Strictly Prohibited. Boron passes through standard wastewater treatment plants and poisons local aquatic plant life.
- Labeling: Label as "Aqueous Waste: Ammonium Borate" with approximate concentration.

Scenario C: Spill Cleanup

- Ventilation: If the spill is large or smells of ammonia, increase ventilation immediately.
- Solid Spill: Sweep up carefully to avoid dust.[3] Do not use a standard vacuum (use HEPA only).
- Liquid Spill: Absorb with inert material (vermiculite or sand).[1] Do not use bleach to clean the surface (risk of chloramine gas). Wash the area with simple soapy water.

Regulatory & Compliance Context

- United States (EPA): Boric acid and its salts are generally not listed as P-list or U-list acute hazardous wastes under RCRA. However, they must be characterized. Due to aquatic toxicity, they cannot be sewered [1].
- European Union (REACH): Boric acid is an SVHC (Substance of Very High Concern) due to reproductive toxicity (Category 1B). Disposal must follow strict hazardous waste incineration protocols [2].
- Transport (DOT/IATA): Generally not regulated as "Dangerous Goods" for transport unless in very specific high-concentration mixtures, but "Environmentally Hazardous Substance" labels may apply for bulk shipments.

References

- United States Environmental Protection Agency (EPA). Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions. 40 CFR Part 261.
- European Chemicals Agency (ECHA). Substance Information: Boric Acid - Toxic to Reproduction. ECHA Registration Dossier.

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 222: Ammonia (Azane). PubChem Database.
- Fisher Scientific. Safety Data Sheet: Ammonium Pentaborate Tetrahydrate/Octahydrate.

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